

Unveiling the Isotopic Fingerprint: A Technical Guide to $^{13}\text{C}_6$ -Labeled Nonylphenol Ethoxylate

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Compound of Interest

Compound Name: 2-[4-(1-Ethyl-1,4-dimethylpentyl)phenoxy]ethanol- $^{13}\text{C}_6$

Cat. No.: B565142

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical characteristics of $^{13}\text{C}_6$ -labeled nonylphenol ethoxylate. This isotopically labeled surrogate is a critical tool in environmental analysis, toxicological research, and drug development, offering enhanced accuracy and precision in the quantification of nonylphenol and its ethoxylates. These compounds, widely used as surfactants in various industrial and household products, are of significant concern due to their environmental persistence and endocrine-disrupting properties.^{[1][2][3]}

Core Physical and Chemical Properties

$^{13}\text{C}_6$ -labeled nonylphenol ethoxylates are structurally identical to their unlabeled counterparts, with the exception of the incorporation of six carbon-13 isotopes in the phenol ring. This isotopic enrichment provides a distinct mass signature for use in mass spectrometry-based analytical methods, without significantly altering the physicochemical properties.

Table 1: General Physicochemical Properties of Nonylphenol

Property	Value
Molecular Formula	C ₁₅ H ₂₄ O
Molecular Weight	220 g/mol
Appearance	Viscous liquid
Water Solubility	4.90 mg/L at 25 °C (slightly soluble)
Organic Solvent Solubility	Soluble in acetonitrile and methanol
Melting Point	-10 °C
Boiling Point	304 °C
Density	0.6 g/mL at 20 °C
Vapor Pressure	1.33 Pa at 20 °C
log P (octanol-water partition coefficient)	4.36 to 4.60
pKa	10.7 (weak acid)
Data sourced from[2]	

Table 2: Properties of Specific ¹³C₆-Labeled Nonylphenol Ethoxylates

Compound Name	Labeled CAS Number	Unlabeled CAS Number	Molecular Formula (Labeled)	Molecular Weight (Labeled)
p-n-Nonylphenol (ring- ¹³ C ₆ , 99%)	211947-56-7	104-40-5	C ₉ H ₁₉ * ¹³ C ₆ H ₄ OH	226.31
4-Nonyl Phenol- ¹³ C ₆ Diethoxylate	1346602-11-6	20427-84-3	CCCCCCCCC ¹³ c ₁ [¹³ cH][¹³ cH]--INVALID-LINK--[¹³ cH][¹³ cH] ₁	314.255
Data sourced from[4][5][6]				

Synthesis and Structure

Industrially, nonylphenols are produced through the acid-catalyzed alkylation of phenol with a mixture of nonenes, resulting in a complex mixture of isomers.^[1] Nonylphenol ethoxylates are then synthesized by treating nonylphenol with ethylene oxide under basic conditions.^{[1][7]} The ¹³C₆-labeled analogues are synthesized using a similar process, but with a starting material of phenol containing six carbon-13 atoms in the aromatic ring.

The following diagram illustrates the general structure of a ¹³C₆-labeled nonylphenol ethoxylate.

General structure of ¹³C₆-labeled nonylphenol ethoxylate.

Experimental Protocols: Quantification using Isotope Dilution Mass Spectrometry

¹³C₆-labeled nonylphenol ethoxylates are primarily used as internal standards in isotope dilution mass spectrometry for the accurate quantification of nonylphenol and its ethoxylates in various matrices.^{[8][9]} This technique corrects for matrix effects and variations in sample preparation and instrument response.

Sample Preparation and Extraction

The extraction method depends on the sample matrix. For solid samples like soil or sediment, successive sonication followed by solid-phase extraction (SPE) is a common approach.^[10] For liquid samples such as wastewater, liquid-liquid extraction or SPE can be employed.^[9] For food samples, extraction with a solvent mixture like cyclohexane/isooctane is used.^[11]

A known amount of the ¹³C₆-labeled internal standard is added to the sample before extraction.^[11]

Analytical Methodology: LC-MS/MS

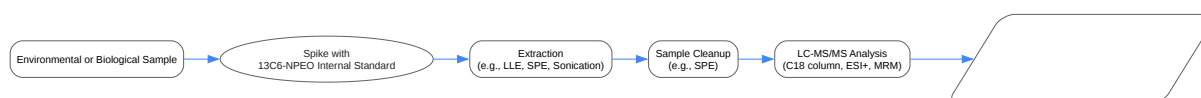
Liquid chromatography-tandem mass spectrometry (LC-MS/MS) is a highly sensitive and selective method for the analysis of nonylphenol ethoxylates.^[12]

- **Chromatographic Separation:** A reverse-phase C₁₈ column is typically used for separation.^{[11][12]} The mobile phase often consists of a gradient of methanol or acetonitrile and water

with a modifier like ammonium acetate to promote the formation of ammonium adducts ($[M+NH_4]^+$) for better ionization.[12]

- Mass Spectrometric Detection: Electrospray ionization (ESI) in positive mode is commonly used.[12] The mass spectrometer is operated in Multiple Reaction Monitoring (MRM) mode, which provides high selectivity and sensitivity by monitoring specific precursor-to-product ion transitions for both the native analyte and the $^{13}C_6$ -labeled internal standard.[12]

The following diagram illustrates a typical experimental workflow for the analysis of nonylphenol ethoxylates using a $^{13}C_6$ -labeled internal standard.



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Workflow for NPEO analysis using a $^{13}C_6$ -labeled internal standard.

Biological Effects and Signaling Pathways

Nonylphenol and its ethoxylates are known endocrine disruptors, primarily through their estrogen-like activity.[1] They can also exhibit neurotoxic effects.[3] While the $^{13}C_6$ -labeling is not expected to alter the biological activity, understanding the pathways affected by the unlabeled compound is crucial for interpreting toxicological data.

Endocrine Disruption

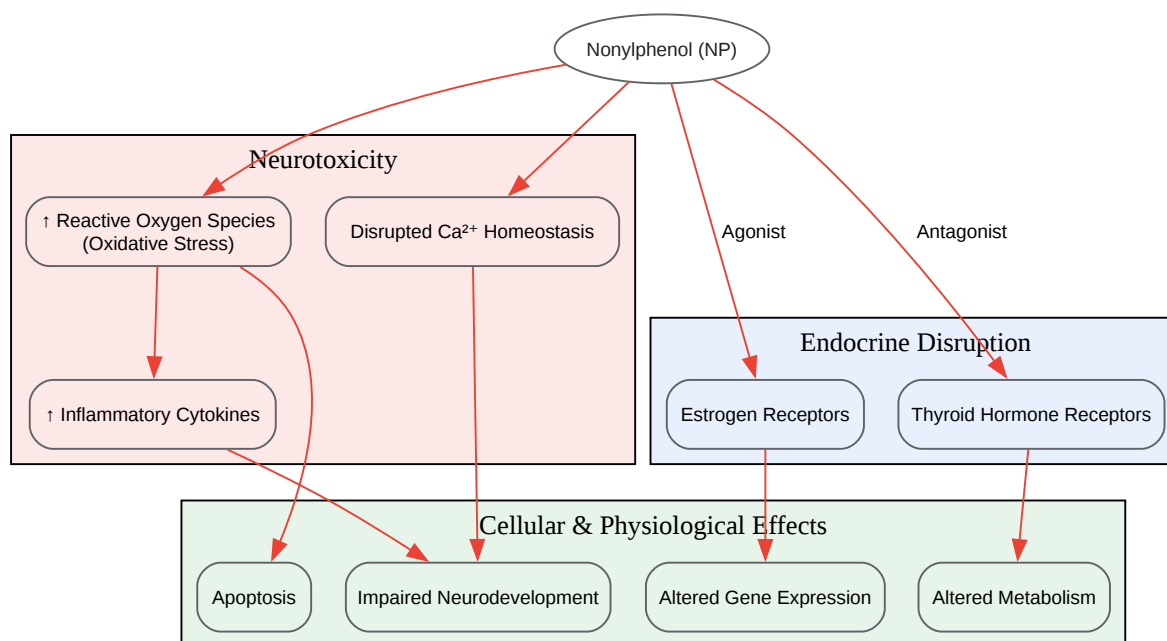
Nonylphenol can act as an agonist for estrogen receptors, interfering with the endocrine system.[13] Recent studies also suggest that nonylphenol ethoxylates can disrupt thyroid hormone receptor signaling, contributing to metabolic health effects.[14]

Neurotoxicity

Nonylphenol has been shown to induce oxidative stress in brain cells, particularly in the hippocampus and cortex.[3] This can lead to changes in neuron morphology, disruption of

calcium ion balance, and activation of inflammatory signaling pathways.[3]

The following diagram provides a simplified overview of the signaling pathways affected by nonylphenol.



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